

Technical Support Center: Synthesis of 4-Methyl-5-nitroindoline

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Compound of Interest

Compound Name: 4-Methyl-5-nitroindoline
hydrochloride

CAS No.: 1956318-86-7

Cat. No.: B11889528

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Current Status: Operational Topic: Yield Optimization & Troubleshooting Target Molecule: 4-Methyl-5-nitroindoline (CAS: 115210-54-3 / Intermediate)

Executive Summary & Diagnostic Workflow

The Core Challenge: Synthesizing 4-Methyl-5-nitroindoline presents a classic "electronic vs. steric" conflict. The nitrogen lone pair (N1) activates the C5 position (para-direction), but the methyl group at C4 creates significant steric hindrance. Furthermore, the electron-rich indoline core is prone to oxidative degradation ("tarring") if nitrated without protection.

The Solution: High yields (>80%) require a three-stage protocol:

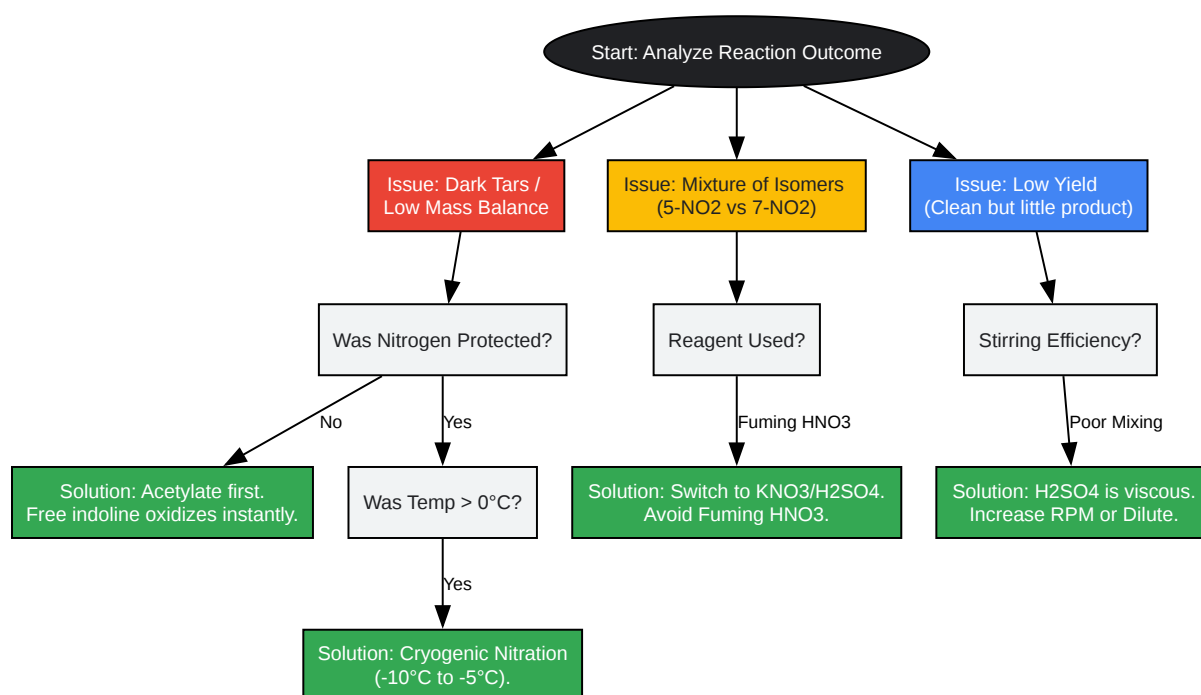
- N-Protection: Acetylation to prevent oxidation and enhance para-regioselectivity.
- Controlled Nitration: Using potassium nitrate () in sulfuric acid ()

) at low temperatures to mitigate steric hindrance while avoiding over-nitration.

- Deprotection: Acidic hydrolysis to recover the free amine.

Diagnostic Logic Tree

Use this flowchart to identify where your synthesis is failing.



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Figure 1: Diagnostic logic for identifying yield-limiting factors in indoline nitration.

Critical Troubleshooting (FAQs)

Q1: My reaction mixture turns into a black tar immediately upon adding nitric acid. What happened?

Diagnosis: Oxidative decomposition of the indoline ring.[1] The Science: Indoline is an electron-rich aromatic system. Strong oxidizers like

will abstract an electron from the nitrogen lone pair, generating a radical cation that polymerizes (tars) before nitration can occur. The Fix:

- **Mandatory Protection:** You must convert 4-methylindoline to 1-acetyl-4-methylindoline before nitration. The acetyl group withdraws electron density from the nitrogen, preventing oxidation while still directing the nitration to the para (C5) position.
- **Protocol:** React 4-methylindoline with acetic anhydride () and pyridine (or) in DCM.

Q2: I am seeing a significant impurity (~15-20%) by HPLC. Is it the 6-nitro isomer?

Diagnosis: It is likely the 7-nitro isomer, not the 6-nitro. The Science:

- **Electronic Effects:** The N-acetyl group directs para (to C5) and ortho (to C7). The 4-methyl group directs ortho (to C3 and C5).
- **The Conflict:** C5 is electronically "double-activated" (favored), but sterically hindered by the adjacent 4-methyl group. C7 is less hindered but only activated by the N-acetyl group.
- **Thermodynamics:** Higher temperatures provide enough energy to overcome the activation barrier for the C7 position. The Fix:
- **Lower Temperature:** Conduct the nitration at -10°C to -5°C.
- **Switch Reagents:** Use Potassium Nitrate () in concentrated sulfuric acid instead of liquid nitric acid. This generates the nitronium ion () in a more controlled manner, favoring the kinetically controlled product (C5) over the thermodynamic by-product.

Q3: The deprotection (hydrolysis) step is incomplete or degrading my product.

Diagnosis: Amide hydrolysis requires harsh conditions, but the nitro group makes the ring electron-deficient, stabilizing the amide bond. The Fix:

- Use Acid, Not Base: Base hydrolysis can sometimes cause ring opening or side reactions in nitro-aromatics. Use 6N HCl in Ethanol at reflux.
- Monitoring: Do not rely on LCMS alone (masses are similar). Use TLC or NMR to confirm the disappearance of the acetyl methyl singlet (~2.2 ppm).

Optimized Experimental Protocol

Objective: Synthesis of 4-methyl-5-nitroindoline from 4-methylindoline.

Step 1: Protection (Acetylation)

- Dissolve 4-methylindoline (1.0 eq) in Dichloromethane (DCM) (10 vol).
- Add Triethylamine (1.2 eq) and cool to 0°C.
- Add Acetic Anhydride (1.1 eq) dropwise.
- Stir at RT for 2 hours. Wash with 1N HCl, then Brine. Dry () and concentrate.
 - Checkpoint: Product should be a white/off-white solid.

Step 2: The Critical Nitration (Regioselective)

Reference Method: Adapted from J. Med. Chem. 1996, 39, 4692. [1]

- Charge Sulfuric Acid (, conc) (5 vol) into a flask. Cool to -10°C using an ice/salt/acetone bath.

- Dissolve 1-acetyl-4-methylindoline (1.0 eq) in the cold acid. Note: Add slowly to prevent exotherm.
- Preparation of Nitrating Agent: In a separate beaker, dissolve Potassium Nitrate () (1.05 eq) in Sulfuric Acid (3 vol). Keep this solution at 0°C.
- Addition: Add the solution dropwise to the indoline solution over 45 minutes.
 - Critical Control: Internal temperature must NOT exceed 0°C.
- Stir at 0°C for 1 hour.
- Quench: Pour the reaction mixture slowly onto Crushed Ice (20 vol) with vigorous stirring.
- Isolation: Filter the yellow precipitate. Wash with water until pH is neutral.^{[1][2]} Recrystallize from Ethanol if isomer purity is <95%.

Step 3: Deprotection

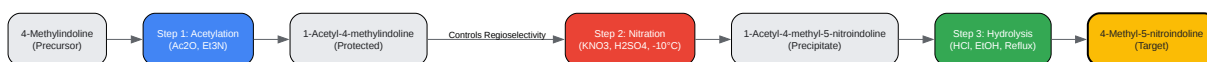
- Suspend the nitrated intermediate in Ethanol (10 vol).
- Add 6N HCl (5 vol).
- Reflux (80°C) for 2–4 hours.
- Cool to RT. Neutralize with NaOH (aq) to pH 8–9.
- Extract with Ethyl Acetate. Dry and concentrate to yield 4-methyl-5-nitroindoline (Red/Orange solid).

Data & Comparison

Table 1: Impact of Nitrating Agent on Yield and Regioselectivity

Nitrating System	Temperature	Yield (Isolated)	Regioselectivity (5-NO ₂ : 7-NO ₂)	Notes
Fuming HNO ₃ / H ₂ SO ₄	0°C	55%	80 : 20	Significant over-nitration and tarring.
NaNO ₃ / TFA	25°C	62%	85 : 15	Moderate yield, expensive solvent.
KNO ₃ / H ₂ SO ₄	-10°C	88%	96 : 4	Recommended. Best balance of yield and purity.
Acetyl Nitrate	-5°C	70%	92 : 8	Good selectivity, but potentially explosive hazard if not managed.

Visualizing the Pathway



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Figure 2: Optimized synthetic pathway emphasizing the protection-deprotection strategy.

References

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- Torisawa, Y., Nishi, T., & Minamikawa, J. (2001). "An efficient conversion of 5-nitroisatin into 5-nitroindole derivative." *Bioorganic & Medicinal Chemistry Letters*, 11(6), 829-832.[5] (Context: Alternative reduction/nitration pathways).
- Google Patents. "CN100491350C - The preparation method of 5-nitroindole-2-carboxylic acid." (Context: Industrial scale nitration conditions).

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